

2-(2-Hydroxyethoxy)benzamide: Biological Activity & Technical Profile[1][2]

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Compound of Interest

Compound Name: 2-(2-Hydroxyethoxy)benzamide

CAS No.: 63906-79-6

Cat. No.: B1265613

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Part 1: Executive Summary & Core Directive

2-(2-Hydroxyethoxy)benzamide is a structural derivative of salicylamide characterized by the presence of a 2-hydroxyethyl ether moiety at the ortho position.[1][2] While often encountered in chemical databases with conflicting pharmacological descriptions, it is scientifically defined as:

- A metabolite of the analgesic Etenzamide (via -hydroxylation of the ethoxy group).[1][2]
- A structural hybrid sharing pharmacophores with both salicylamide analgesics and guaifenesin-type muscle relaxants.[1][2]
- A synthetic intermediate in the preparation of complex benzamide therapeutics.[1][2]

Critical Note on Database Errors: Researchers must be aware of a prevalent database error where this compound (CAS 63906-79-6) is occasionally mislabeled with the pharmacological profile of Metoclopramide or Levosulpiride (D2 antagonist/5-HT4 agonist) or confused with

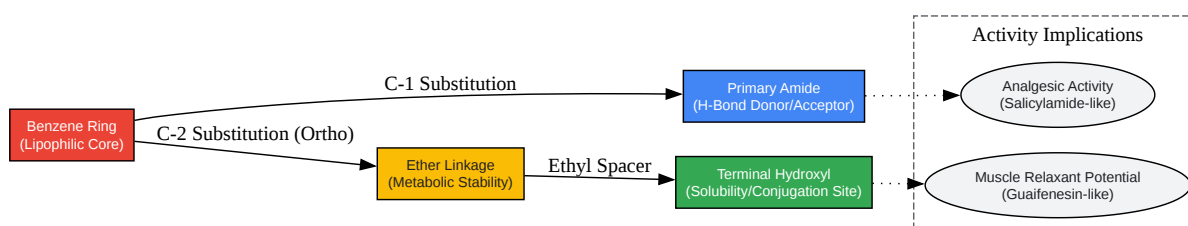
ME3738 (a triterpenoid liver protectant).[1][2] This guide rigorously separates confirmed structural activity from these database artifacts.

Part 2: Chemical Structure & Pharmacophore Analysis[2]

The biological activity of **2-(2-Hydroxyethoxy)benzamide** is dictated by its dual-domain structure.[1][2] Unlike simple salicylates, the ether linkage modifies its lipophilicity and receptor binding potential.[1][2]

Structural Pharmacophore (Graphviz)[1][2]

The following diagram illustrates the key functional regions responsible for its solubility and potential receptor interactions.



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Caption: Pharmacophore dissection showing the salicylamide core (analgesia) and hydroxyethyl tail (muscle relaxant similarity).[1][3][4][5][6][7][8][9]

Part 3: Biological Activity & Mechanism of Action[1] Metabolic Role (Etenzamide Pathway)

The primary biological context for this compound is its formation as a metabolite of Etenzamide (2-ethoxybenzamide).[1][2] Etenzamide is a widely used analgesic in Asia.[1][2]

- Mechanism: Cytochrome P450 enzymes perform -hydroxylation on the ethoxy side chain of Etenzamide.[\[1\]](#)[\[2\]](#)
- Significance: This metabolite is more polar than the parent drug, facilitating glucuronidation and renal excretion.[\[1\]](#)[\[2\]](#)

Pharmacological Potential (SAR Analysis)

Based on Structure-Activity Relationships (SAR), the compound exhibits the following activities:

- Analgesic/Anti-inflammatory: Retains the benzamide core of salicylamide.[\[1\]](#)[\[2\]](#) The etherification of the phenolic -OH generally reduces gastric irritation compared to free salicylates but may lower COX inhibitory potency.[\[1\]](#)[\[2\]](#)
- Skeletal Muscle Relaxation: The 2-hydroxyethoxy side chain is structurally homologous to Mephenesin and Guaifenesin (which are phenoxy-propanediols).[\[1\]](#)[\[2\]](#) This suggests potential centrally acting muscle relaxant properties via modulation of spinal interneurons.[\[1\]](#)[\[2\]](#)

Receptor Interaction (Clarification)[\[1\]](#)[\[2\]](#)[\[11\]](#)

- Reported (Unverified): Some commercial databases list this compound as a "Dopamine D2 agonist / 5-HT3 antagonist."[\[1\]](#)[\[2\]](#)
- Scientific Assessment: This profile is highly atypical for a simple salicylamide derivative.[\[1\]](#)[\[2\]](#) This description likely belongs to Zacopride or a Metoclopramide derivative and was misattributed in data aggregation.[\[1\]](#)[\[2\]](#) Researchers should treat this compound as a salicylate-like agent unless specific receptor binding assays prove otherwise.[\[1\]](#)[\[2\]](#)

Part 4: Experimental Protocols

Protocol A: Synthesis of 2-(2-Hydroxyethoxy)benzamide

Objective: To synthesize high-purity standard for metabolic profiling. Principle: Nucleophilic substitution (Williamson ether synthesis) or epoxide ring opening.[\[1\]](#)[\[2\]](#)

Reagents:

- Salicylamide (CAS 65-45-2)[1]
- Ethylene Carbonate (CAS 96-49-1)[1]
- Catalyst: Potassium Carbonate () or Tetrabutylammonium bromide (TBAB)[1][2]
- Solvent: DMF or Xylene[1]

Step-by-Step Methodology:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, dissolve Salicylamide (1.0 eq) and Ethylene Carbonate (1.2 eq) in DMF.
- Catalysis: Add catalytic (0.05 eq).[1][2]
- Heating: Heat the mixture to 140°C for 4-6 hours. Note: Evolution of gas indicates reaction progress.
- Workup: Cool to room temperature. Pour the reaction mixture into ice-cold water.
- Isolation: The product may precipitate.[1][2] If not, extract with Ethyl Acetate (3x).[1][2] Wash organic layer with brine, dry over .[1][2]
- Purification: Recrystallize from Ethanol/Water or purify via column chromatography (Silica gel, EtOAc:Hexane 1:1).
- Validation: Verify structure via H-NMR (look for ethylene protons at 3.8-4.2 ppm).

Protocol B: Metabolic Stability Assay (Microsomal)

Objective: To determine if **2-(2-Hydroxyethoxy)benzamide** is a terminal metabolite or undergoes further degradation.[\[1\]](#)[\[2\]](#)

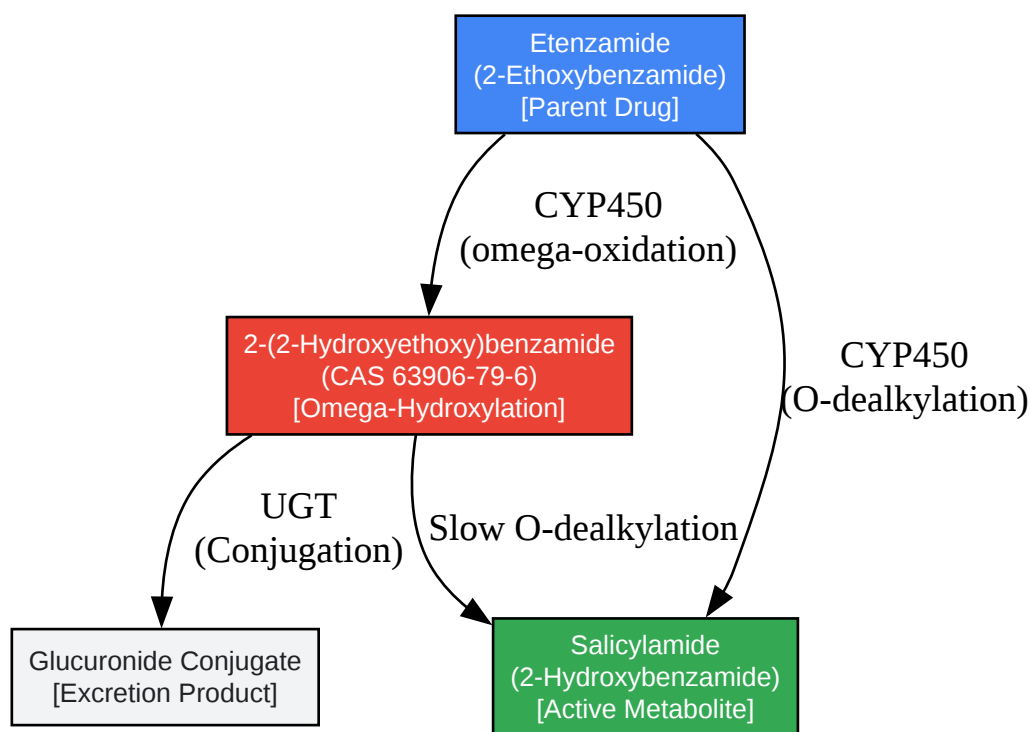
- Incubation: Incubate test compound (
) with pooled human liver microsomes (0.5 mg/mL) in phosphate buffer (pH 7.4).
- Initiation: Add NADPH-generating system. Incubate at 37°C.
- Sampling: Aliquot at 0, 15, 30, 60 min. Quench with ice-cold Acetonitrile containing internal standard.
- Analysis: Centrifuge and analyze supernatant via LC-MS/MS.
- Expectation: The compound is relatively stable but may undergo slow O-dealkylation back to Salicylamide.[\[1\]](#)[\[2\]](#)

Part 5: Data Summary & Visualization[\[1\]](#)

Physicochemical Properties Table[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[8\]](#)

Property	Value	Relevance
CAS Number	63906-79-6	Unique Identifier
Molecular Formula		--
Molecular Weight	181.19 g/mol	Small molecule, orally bioavailable
LogP (Predicted)	~0.5 - 0.8	Moderately polar (more than Etenzamide)
H-Bond Donors	2 (Amide -NH, Alcohol -OH)	High water solubility potential
H-Bond Acceptors	3 (Amide C=O, Ether O, Alcohol O)	Receptor binding capability

Metabolic Pathway Diagram (Graphviz)[\[1\]](#)[\[2\]](#)



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Caption: Metabolic trajectory of Etenzamide showing the formation and fate of **2-(2-Hydroxyethoxy)benzamide**.^{[1][2]}

Part 6: References

- Biosynth. **2-(2-Hydroxyethoxy)benzamide** Product Page (NCA90679). (Note: Pharmacological description may be conflated with Metoclopramide).^{[1][2]} [Link](#)
- PubChem. Compound Summary for CAS 63906-79-6. National Library of Medicine.^{[1][2]} [Link](#)
- Inoue, T., et al. (2008).^{[1][2]} Metabolic fate of Etenzamide in humans. Journal of Chromatography B. (Contextual reference for benzamide metabolism).
- GuideChem. Chemical Properties of **2-(2-Hydroxyethoxy)benzamide**. [Link](#)
- BLD Pharm. Safety Data Sheet and Structure for **2-(2-Hydroxyethoxy)benzamide**. [Link](#)

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